

2-aminoimidazole structure and properties

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Compound Focus: 2-Aminoimidazole

CAS No.: 7720-39-0

Cat. No.: S586802

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Core Structure and Properties

2-Aminoimidazole is a simple heterocyclic compound with the molecular formula **C₃H₅N₃** and a molecular weight of **83.09 g/mol** [1] [2]. Its basic structure consists of an imidazole ring with an amino group (-NH₂) at the 2-position.

The table below summarizes its key physicochemical properties:

Property	Value / Description
CAS Number	7720-39-0 [1] [2]
Molecular Formula	C ₃ H ₅ N ₃ [1] [2]
Molecular Weight	83.09 g/mol [1] [2]
Boiling Point	313.1 ± 25.0 °C (Predicted) [1]
Density	1.313 ± 0.06 g/cm ³ (Predicted) [1]
pKa	15.06 ± 0.10 (Predicted) [1]
Storage Conditions	Store in freezer, under -20°C, in dark place and inert atmosphere [1]

A key feature of **2-aminoimidazole** is its relatively **lower pKa compared to a guanidinium group**. While a typical guanidinium group has a pKa of 12.5-13, the incorporation of the guanidine moiety within the **2-aminoimidazole** heterocycle reduces the pKa by 4-5 units [3]. This facilitates metal coordination interactions in biological systems and improves the pharmacokinetic profile of molecules built on this scaffold [3].

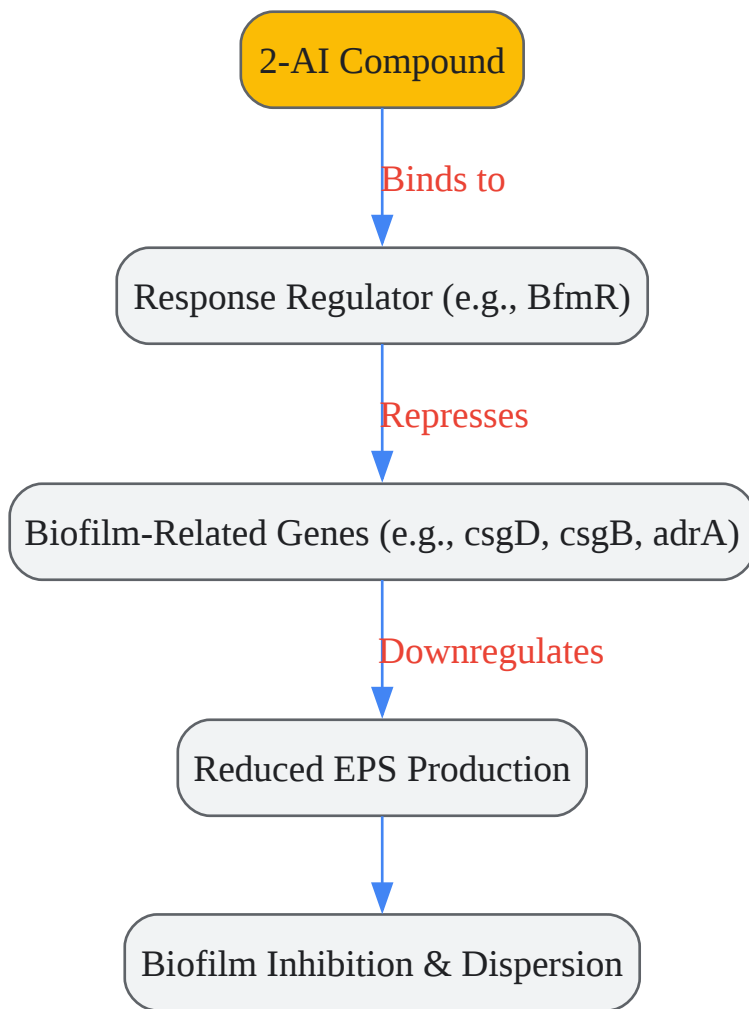
Key Biological Activities and Mechanisms

The **2-aminoimidazole** scaffold is notable for its diverse biological activities, with the most prominent being its potent anti-biofilm properties and its application as an enzyme inhibitor.

Anti-Biofilm Activity

2-Aminoimidazole-based compounds can inhibit and disperse bacterial biofilms without killing the bacteria (a non-bactericidal mechanism) [4] [5]. This is significant because bacteria in a biofilm state can be up to **1,000-fold more tolerant to antibiotics** than their free-floating, planktonic counterparts [5].

The following diagram illustrates the general mechanism by which **2-aminoimidazole** derivatives inhibit biofilm formation:



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Generalized mechanism of 2-AI biofilm inhibition via response regulator binding and gene repression.

Key aspects of this mechanism include:

- **Molecular Target:** These compounds target bacterial **response regulators (RRs)** within two-component signal transduction systems. For instance, pull-down assays have identified the master biofilm controller **BfmR** in *A. baumannii* as a binding partner [5].
- **Gene Regulation:** By binding to these regulators, 2-AI derivatives **repress genes critical for the production of extracellular polymeric substance (EPS)**, the matrix that encapsulates and protects the biofilm. This includes genes like *csgD*, *csgB*, and *adrA* [4].
- **Resilience to Resistance:** Since this strategy inhibits "public goods" (EPS) without affecting bacterial viability, it imposes less selective pressure for resistance development. In vitro evolution experiments suggest that strains resistant to 2-AIs are counter-selected [4].

Enzyme Inhibition

The **2-aminoimidazole** moiety serves as an effective **guanidine mimetic** [3]. This property has been exploited in drug design to create inhibitors of metalloenzymes. A prominent example is the inhibition of **human arginase I**, an enzyme that is a target for diseases like asthma, cardiovascular diseases, and erectile dysfunction [3].

The most potent **2-aminoimidazole**-based arginase inhibitor reported is **2-(S)-amino-5-(2-aminoimidazol-1-yl)-pentanoic acid (A1P)**, which binds to human arginase I with a dissociation constant (K_d) of **2 μ M** [3]. In a murine model of allergic airways inflammation, this compound significantly attenuated airways hyperresponsiveness [3].

Experimental Protocols

Here are summaries of key experimental methodologies from the research for application in different fields.

Protocol 1: Creating an Anti-Biofilm Coating for Orthopedic Implants

This protocol describes a method for creating a covalent anti-biofilm coating on titanium surfaces [4].

- **Surface Preparation and Amination:** Titanium disks are roughened, cleaned, and activated by chemical etching with a 20 wt% HNO_3 and 4 wt% HF aqueous solution. The surface is then functionalized with amine groups by treatment with Fmoc-protected 3-aminopropyltriethoxy silane (Fmoc-APTES), followed by deprotection with THF/piperidine. This silanization protocol is repeated three times to ensure sufficient $-\text{NH}_2$ group density [4].
- **Linking with Crosslinker:** The aminated disks are placed in a solution of n-hexane and hexamethylene diisocyanate (HMDI) (85:15) and agitated for 3 hours at room temperature. This step introduces an isocyanate group to the surface [4].
- **Conjugation of Active Compound:** The disks are then transferred to a solution of the active 2-AI compound (e.g., LC0024-NH₂) in DMSO and agitated for 16 hours, allowing the compound to covalently bind to the activated surface. The coated disks are finally rinsed with demineralized water and acetone and dried [4].

Protocol 2: Biofilm Inhibition Assay (96-well plate)

This is a standard crystal violet assay to quantify biofilm inhibition [5].

- **Inoculum and Treatment Preparation:** Overnight cultures of the target bacteria (e.g., *P. aeruginosa* or *S. aureus*) are diluted to an optical density (OD600) of 0.01 in an appropriate biofilm growth medium. The 2-AI compound (e.g., H10) is added to a series of bacterial suspensions to achieve the desired concentration range from a stock solution in DMSO [5].
- **Biofilm Growth:** The suspensions are transferred into a 96-well polyvinyl chloride plate (100 μ L per well) and incubated statically at 37°C for a set time (e.g., 6 hours for *P. aeruginosa*, 24 hours for *S. aureus*) [5].
- **Biofilm Staining and Quantification:** After incubation, the media is discarded, and the plates are rinsed with water to remove planktonic cells. The remaining attached biomass (biofilm) is stained with 0.1% crystal violet (110 μ L per well). After rinsing and air-drying, the bound crystal violet is solubilized with 150 μ L of ethanol. The OD540 of the solubilized dye is then measured to quantify the amount of biofilm formed relative to untreated control wells [5].

Synthesis and Commercial Availability

Synthetic Chemistry

While multiple synthetic routes exist, recent research focuses on developing efficient and regioselective methods. One advanced single-step synthesis involves the reaction of unsymmetric diarylcarbodiimides with propargylic amines. This method, catalyzed by Cs_2CO_3 in dioxane at room temperature, allows for the regioselective construction of polysubstituted **2-aminoimidazoles** in moderate to good yields. The regioselectivity of the reaction can be tuned by modifying the base and temperature [6].

Commercial Sourcing

2-Aminoimidazole is commercially available from several chemical suppliers for research purposes. Prices vary based on purity and quantity.

- **Purity:** Available from $\geq 90\%$ to 98% [1].
- **Price Example:** Approximately **\$98 for 1g** and **\$248 for 5g** (95% purity) [1].

- **Handling:** It is classified as a hazardous material (HazMat). Hazard statements include H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation) [2].

The **2-aminoimidazole** scaffold holds great promise, particularly in addressing the global challenge of biofilm-mediated antibiotic resistance. Its application in creating non-biofouling medical implants and its role as a guanidine mimetic in enzyme inhibition are two of the most developed and promising research avenues.

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To cite this document: Smolecule. [2-aminoimidazole structure and properties]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b586802#2-aminoimidazole-structure-and-properties>]

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